

Application Notes and Protocols for Cytotoxicity Assays Using Lavendustin C

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Compound of Interest

Compound Name: *Lavendustin C6*

CAS No.: *144676-04-0*

Cat. No.: *B1674588*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for assessing the cytotoxic effects of Lavendustin C, a known tyrosine kinase inhibitor. The information is intended to guide researchers in designing and executing robust cytotoxicity studies.

Introduction

Lavendustin C is a potent inhibitor of protein tyrosine kinases, which are crucial enzymes in cellular signaling pathways that regulate cell growth, proliferation, and survival. By targeting these kinases, particularly the Epidermal Growth Factor Receptor (EGFR), Lavendustin C can induce cytotoxic effects in cancer cells, making it a compound of interest in drug discovery and development. These notes provide protocols for quantifying the cytotoxicity of Lavendustin C using standard in vitro assays.

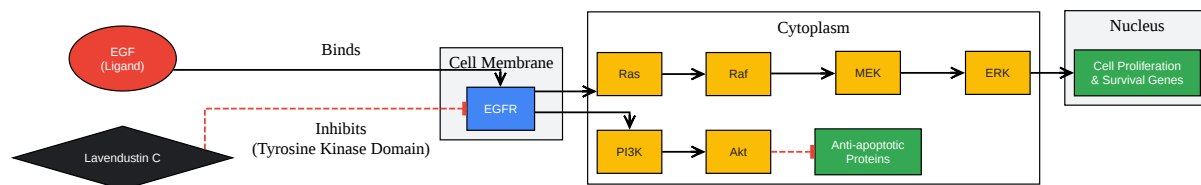
Data Presentation: Cytotoxicity of Lavendustin C and Analogs

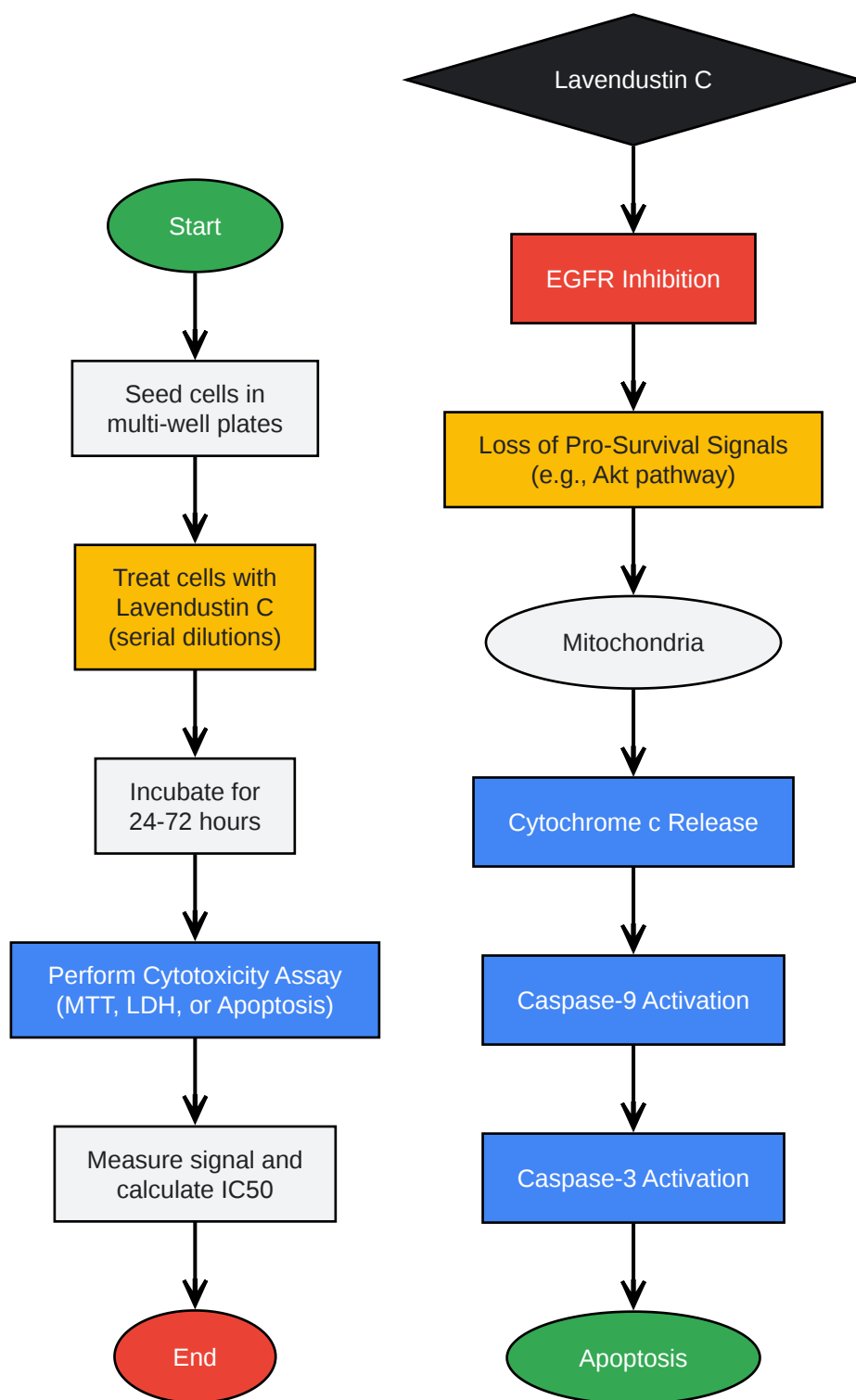
The following table summarizes the available data on the inhibitory concentrations of Lavendustin C and its close analogs. It is important to note that IC50 and GI50 values can vary between cell lines and experimental conditions.

Compound	Assay Type	Cell Line/Target	IC50 / GI50	Reference
Lavendustin C6	Kinase Inhibition	pp60F527 PTK (in vitro)	5 μ M	[1]
Lavendustin A Analog	Cytotoxicity (SRB)	HCT-15 (Colon Cancer)	7.17 μ g/ml	[2]
Lavendustin A Analog	Growth Inhibition	Leukemia Cell Lines	~1 μ M	[3]
Lavendustin A Analog	Growth Inhibition	Non-Small Cell Lung Cancer	~1 μ M	[3]
Lavendustin A Analog	Growth Inhibition	Ovarian Cancer Cell Lines	~1 μ M	[3]
Lavendustin A Analog	Growth Inhibition	Renal Cancer Cell Lines	~1 μ M	[3]
Lavendustin A Analog	Growth Inhibition	Breast Cancer Cell Lines	~1 μ M	[3]

Mechanism of Action and Signaling Pathways

Lavendustin C exerts its cytotoxic effects primarily by inhibiting tyrosine kinases. A key target is the Epidermal Growth Factor Receptor (EGFR). Inhibition of EGFR blocks downstream signaling cascades, such as the Ras-MAPK and PI3K-Akt pathways, which are critical for cell proliferation and survival. This disruption of signaling can lead to cell cycle arrest and apoptosis.[2][4][5][6][7] Some analogs of Lavendustin A have also been shown to induce cytotoxicity by inhibiting tubulin polymerization.[2][8]





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